

o-Cumylphenol toxicity comparison p-Cumylphenol

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Compound Focus: o-Cumylphenol

CAS No.: 18168-40-6

Cat. No.: S1520211

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Summary of Available Data for p-Cumylphenol

Aspect	Available Data for p-Cumylphenol
Acute Toxicity (Oral)	LD ₅₀ (Frog): 335 mg/kg [1]

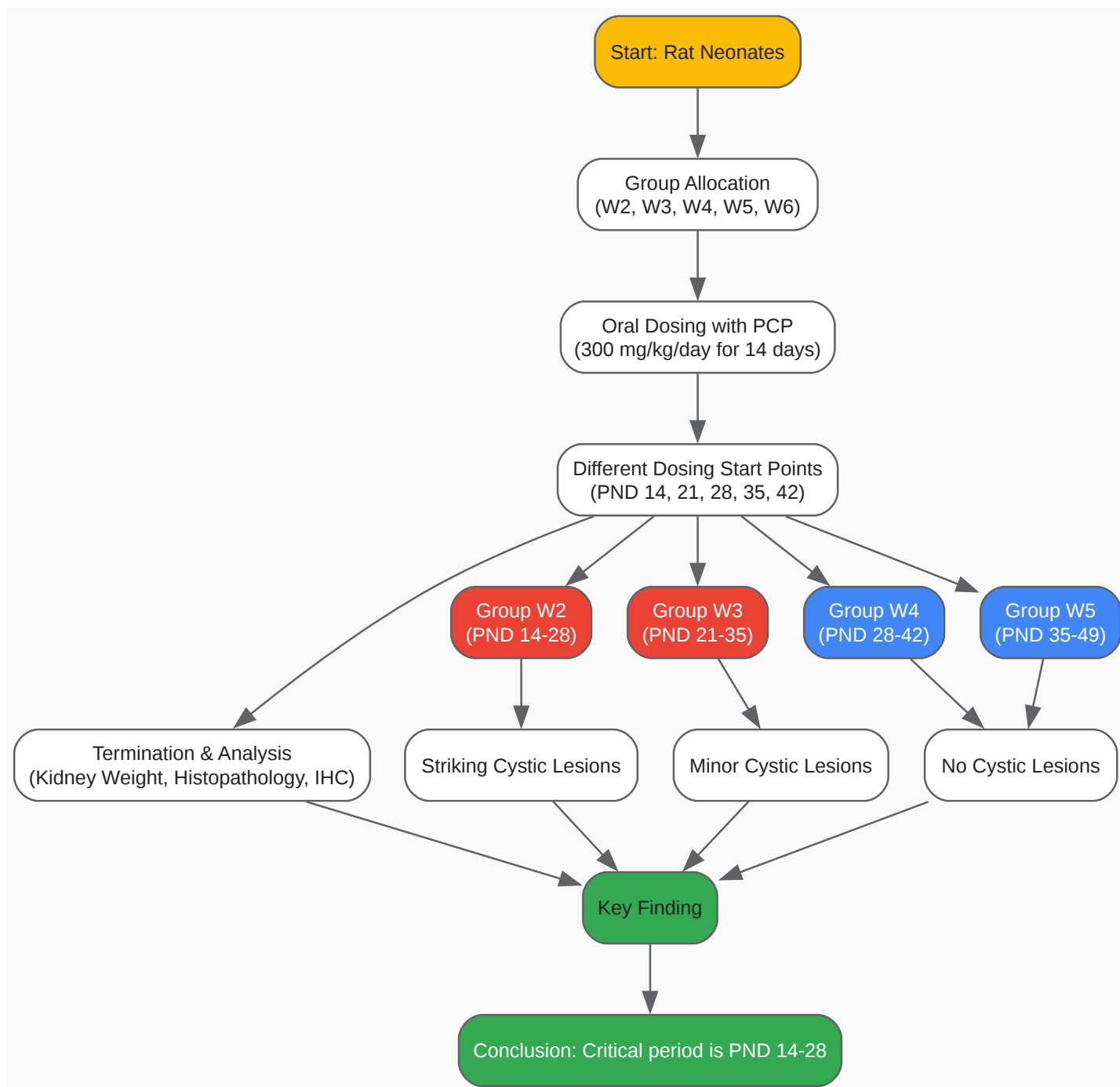
| **Repeated-Dose Toxicity** | **Species/Strain:** CrI:(CD)SD rats **Critical Period:** Postnatal day (PND) 14-28 **Dose:** 300 mg/kg/day for 14 days **Key Finding:** Striking cystic dilation of renal collecting ducts [2] | | **Organ Toxicity** | **Kidney:** Collecting duct cysts, increased kidney weights, high nuclear density in lining epithelium suggesting hyperplasia [2] | | **Reproductive Toxicity** | Safety Data Sheet indicates it is "Suspected of damaging fertility or the unborn child" (H361) [3] | | **Ecotoxicity** | Classified as "Toxic to aquatic life with long lasting effects" (H411) [3] | | **Mutagenicity** | **Ames Test:** Negative **Chromosomal Aberration Test *In Vitro*:** Negative [3] | | **Chemical Identifiers** | **CAS No.:** 599-64-4 **Molecular Formula:** C₁₅H₁₆O **Synonyms:** PCP, 4-cumylphenol, 4-(α,α -Dimethylbenzyl)phenol [1] [3] |

Experimental Protocol for Key p-Cumylphenol Study

The primary toxicology data comes from a study investigating the critical period for renal toxicity in neonatal rats [2]. The methodology is detailed for your reference.

- **Test System:** Crl:(CD)SD rat neonates (from 25 allocated males).
- **Test Article:** p-Cumylphenol (PCP), purity from Sun Techno Chemical Inc., Tokyo.
- **Vehicle:** Olive oil.
- **Dose Concentration:** 300 mg/kg/day.
- **Dose Volume:** 10 mL/kg.
- **Route of Administration:** Oral gavage.
- **Study Design:**
 - Rats were divided into groups (W2, W3, W4, W5, W6).
 - Each group was dosed once daily for 14 days, starting on different postnatal days (PND 14, 21, 28, 35, or 42).
 - Each group contained 3 PCP-treated and 2 vehicle-control animals.
- **Observations:** Clinical signs and body weight were monitored periodically.
- **Termination and Analysis:**
 - Animals were euthanized the day after the final dose.
 - Kidneys were weighed, fixed in formalin, and processed for histology.
 - Tissue sections were stained with Hematoxylin and Eosin (H&E) and immunohistochemically for AQP2 (a collecting duct marker) and PCNA (a cell proliferation marker).

The following diagram outlines the experimental workflow and the key finding of a critical dosing period:



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References

1. 4- cumylphenol | CAS#:599-64-4 | Chemsrsc [chemsrc.com]
2. A possible critical dosing period of p - cumylphenol for development of... [pmc.ncbi.nlm.nih.gov]
3. 4- CUMYLPHENOL - Safety Data Sheet [chemicalbook.com]

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